

Safe Disposal of Neryl Butyrate: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neryl butyrate

Cat. No.: B1588603

[Get Quote](#)

This document provides comprehensive safety and logistical guidance for the proper handling and disposal of **neryl butyrate** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining clear, step-by-step instructions for waste management and spill containment.

Neryl Butyrate: Key Safety and Physical Properties

While **neryl butyrate** is not classified as a hazardous substance under GHS (Globally Harmonized System) criteria, adherence to standard laboratory safety protocols is essential.[1]
[2] Key quantitative data for **neryl butyrate** are summarized below.

Property	Value	Source
CAS Number	999-40-6	Prodasynt
Molecular Formula	C ₁₄ H ₂₄ O ₂	Sigma-Aldrich
Molecular Weight	224.34 g/mol	Sigma-Aldrich
Appearance	Colorless to pale yellow liquid	PubChem
Specific Gravity	0.898 g/cm ³ @ 25°C	The Good Scents Co.
Flash Point	> 110°C (> 230°F) (Closed Cup)	The Good Scents Co.
Solubility	Insoluble in water; Soluble in alcohol	The Good Scents Co., PubChem

Standard Operating Procedure for Disposal

The proper disposal of **neryl butyrate**, whether as unused product or contaminated waste, must comply with local and national environmental regulations.[3]

Personal Protective Equipment (PPE)

Before handling **neryl butyrate** for disposal, ensure the following PPE is worn:

- Eye/Face Protection: Chemical safety goggles are recommended.[3]
- Hand Protection: Chemical-resistant gloves are recommended. Gloves must be inspected before use and disposed of after use in accordance with good laboratory practices.[1][4]
- Skin and Body Protection: Wear a lab coat or other protective clothing to avoid skin contact. [3]

Waste Collection and Storage

- Unused Product: If disposing of unused **neryl butyrate**, keep it in its original, tightly closed container.[1][3] Containers that have been opened must be carefully resealed and stored upright to prevent leakage.[1]

- Contaminated Materials: Any materials used to clean up spills (e.g., absorbents, gloves, paper towels) should be considered contaminated waste.
- Containerization: Place all waste material into suitable, closed, and clearly labeled containers for disposal.^{[1][4]}
- Temporary Storage: Store waste containers in a cool, dry, and well-ventilated area away from heat, open flames, or other ignition sources.^[3] Do not store near incompatible materials such as strong acids, bases, and oxidizing agents.^[3]

Final Disposal Method

- Regulatory Compliance: Dispose of all **neryl butyrate** waste in accordance with national and local environmental regulations.^[3] Do not discharge into drains, surface waters, or groundwaters.^[3]
- Professional Disposal Service: Contact a licensed professional waste disposal service to arrange for pickup and disposal of the chemical waste.

Protocol for Accidental Release or Spill

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Immediate Actions

- Ensure adequate ventilation in the spill area.^[3]
- Keep unnecessary and unprotected personnel from entering the area.^[3]
- Avoid breathing vapors or mists.^[3]
- Eliminate all ignition sources, such as open flames or sparks.^[3]

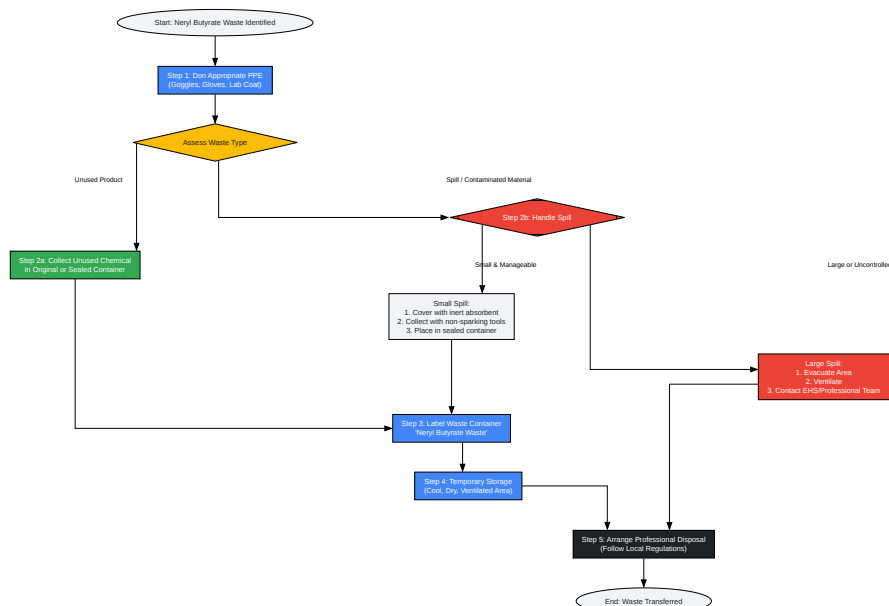
Containment and Cleanup

- Small Spills:

- Cover the spill with an inert, non-combustible absorbent material such as dry lime, sand, or soda ash.[\[3\]](#)
- Using non-sparking tools, carefully collect the absorbed material and place it into a covered, labeled container for disposal.[\[3\]](#)
- Ventilate the area and wash the spill site after the material pickup is complete.[\[3\]](#)
- Large Spills:
 - Evacuate the surrounding area immediately.[\[3\]](#)
 - If safe to do so, prevent further leakage or spillage.
 - Do not allow the spillage to enter drains or watercourses.[\[3\]](#)
 - Await the arrival of trained personnel equipped with appropriate PPE, including self-contained breathing apparatus, to manage the cleanup.[\[3\]](#)

Neryl Butyrate Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **neryl butyrate**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **neryl butyrate** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Neryl butyrate | C₁₄H₂₄O₂ | CID 5352162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. prodasynt.com [prodasynt.com]

- 4. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Safe Disposal of Neryl Butyrate: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588603#neryl-butyrate-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com